

Preliminary studies on the stability of Pigment Red 81:2.

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Compound of Interest

Compound Name: Pigment Red 81:2

Cat. No.: B1599079

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An In-depth Technical Guide to the Stability of Pigment Red 81:2

This technical guide provides a comprehensive overview of the stability of **Pigment Red 81:2**, a brilliant bluish-red organic pigment from the rhodamine class.^[1] It is intended for researchers, scientists, and professionals in drug development and other industries where colorant stability is critical. This document summarizes key stability data, outlines detailed experimental protocols for stability assessment, and visualizes relevant scientific workflows.

Quantitative Stability Data

The stability of **Pigment Red 81:2** is influenced by various factors, including the specific laking agent, substrate, and environmental conditions.^[2] The following tables summarize the available quantitative data on its fastness properties.

Table 1: Lightfastness and Heat Stability of Pigment Red 81:2

Property	Rating/Value	Notes
Lightfastness	Varies significantly from Poor to Excellent (2-8 on a 1-8 scale).[2][3][4][5][6] Some sources report a moderate rating of 3 to 5.[2][7]	Highly dependent on the substrate and whether it is in a full shade or a tint.[2] Not recommended for outdoor applications.[2]
Heat Resistance	Ranges from 120°C to a minimum of 180°C.[2][4][6][7] One source indicates a range of 140-170°C, classifying it as poor to moderate.[2]	Its poor heat resistance can limit its use in high-temperature processing plastics.[2]

Table 2: Chemical and Solvent Resistance of Pigment Red 81:2 (1-5 Scale; 5 = Excellent)

Resistance To	Rating	Notes
Acid	2 - 5	Reported ratings vary widely, from poor (2) to excellent (5). [2][5][6][7]
Alkali	2 - 5	Similar to acid resistance, ratings range from poor (2) to excellent (5).[2][4][5][7]
Water	3 - 5	Generally rated as moderate to good.[2][7]
Oil	3 - 5	Rated as moderate to excellent.[2][7]
Alcohol	3 - 5	Rated as moderate to excellent.[5][7]
Other Solvents	Butyl Acetate: 4, Benzene: 4, Ketone: 3-4, Ester: 5.[5]	
Bleeding	5	Exhibits excellent resistance to bleeding.[5][6]

Experimental Protocols for Stability Testing

The following are detailed methodologies for assessing the stability of **Pigment Red 81:2**.

Accelerated Lightfastness Testing (Adapted from ASTM D4303)

This protocol is designed to determine the resistance of the pigment to fading when exposed to an artificial light source that mimics natural sunlight.

- Sample Preparation:
 - Prepare a dispersion of **Pigment Red 81:2** in the desired vehicle or binder system.
 - Apply a uniform film of the dispersion onto a standardized substrate (e.g., drawdown card).
 - Allow the film to cure completely as per the binder manufacturer's instructions.
 - Prepare multiple replicate samples for statistical accuracy.
- Initial Color Measurement:
 - Using a calibrated spectrophotometer, measure the initial CIE Lab* color coordinates of each sample at several points.
 - Calculate the average L, a, and b* values which will serve as the baseline.
- Accelerated Weathering:
 - Place the prepared samples in a xenon-arc weathering chamber.^[8] This apparatus simulates the damaging effects of sunlight.^[9]
 - The exposure duration can range from 100 to 1,000 hours, which can represent several months of real-world sunlight exposure.^[9]
- Final Color Measurement and Data Interpretation:

- After the exposure period, re-measure the CIE Lab* coordinates of the samples.
- Calculate the total color change (ΔE) *using the formula:* $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}$
- A higher ΔE^* value indicates lower lightfastness. A ΔE value of 3 or below is often considered to represent excellent stability.[\[9\]](#)

Chemical Resistance Testing (Leaching Study)

This protocol assesses the pigment's stability when exposed to various chemical environments.

- Sample and Solution Preparation:
 - Accurately weigh a specific amount (e.g., 1 gram) of dry **Pigment Red 81:2** powder.[\[8\]](#)
 - Prepare separate leaching solutions of interest, such as 5% hydrochloric acid (HCl) and 5% sodium hydroxide (NaOH), with deionized water as a control.[\[8\]](#)
- Leaching Procedure:
 - Place the weighed pigment into a sealed container with a measured volume (e.g., 100 mL) of each leaching solution.[\[8\]](#)
 - Agitate the suspensions at a constant temperature (e.g., 25°C) for a specified duration (e.g., 24 hours).[\[8\]](#)
- Analysis and Data Interpretation:
 - After agitation, separate the pigment from the solution by filtration or centrifugation.
 - Carefully wash and dry the recovered pigment.
 - Measure the CIE Lab* color coordinates of the dried, leached pigment and compare them to the original, unleached pigment to determine the ΔE^* .[\[8\]](#)
 - A larger ΔE^* value signifies lower chemical stability.

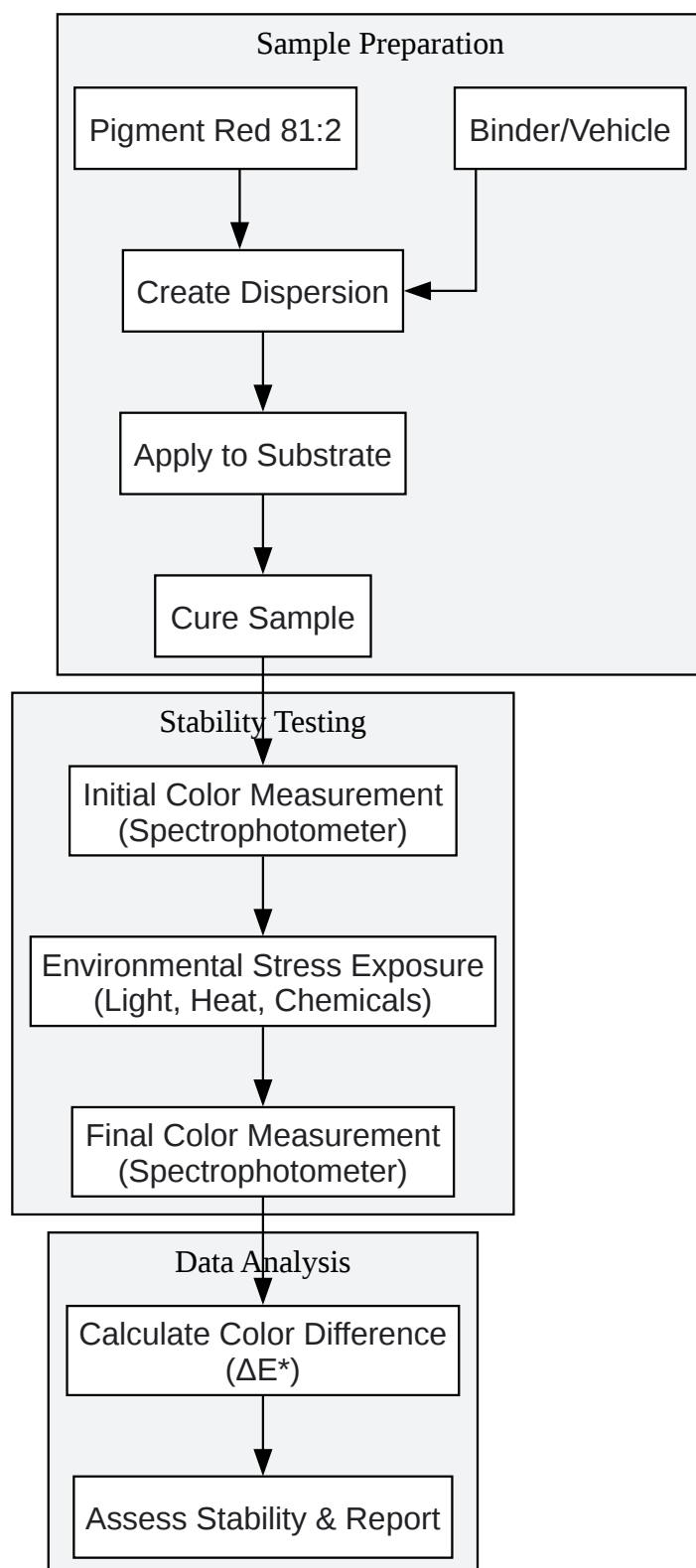
Heat Stability Testing

This protocol evaluates the pigment's ability to withstand elevated temperatures, which is crucial for applications involving heat processing.

- Sample Preparation:
 - Incorporate **Pigment Red 81:2** into the application medium (e.g., plastic resin, coating).
 - Prepare standardized samples (e.g., molded plastic chips, coated panels).
- Thermal Exposure:
 - Place the samples in a calibrated oven at a series of specified temperatures (e.g., 120°C, 140°C, 160°C, 180°C).
 - Maintain the samples at each temperature for a predetermined residence time relevant to the intended industrial process.
- Colorimetric Analysis:
 - After cooling to room temperature, measure the CIE Lab* color coordinates of the heat-exposed samples.
 - Calculate the ΔE^* by comparing the color of the heat-treated samples to a control sample that was not exposed to heat.
 - The temperature at which a significant color change occurs is considered the limit of the pigment's heat stability.

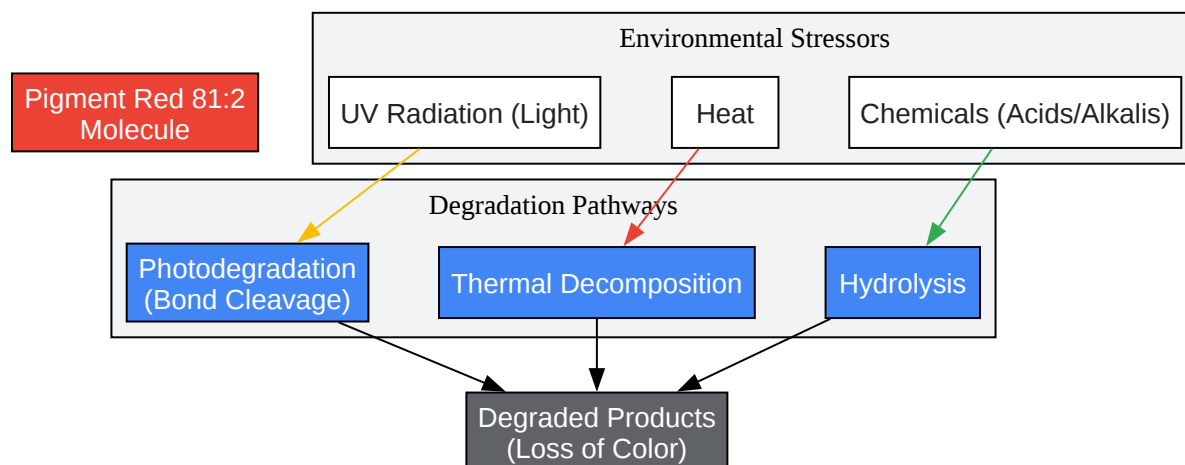
Visualized Workflows and Pathways

The following diagrams, generated using Graphviz (DOT language), illustrate key processes related to the stability of **Pigment Red 81:2**.



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Caption: Experimental workflow for pigment stability testing.



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Caption: Conceptual pathways of **Pigment Red 81:2** degradation.

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References

- 1. PIGMENT RED 81:2 - Ataman Kimya [atamanchemicals.com]
- 2. senova-chem.com [senova-chem.com]
- 3. The Color of Art Pigment Database: Pigment Red, PR [artiscreation.com]
- 4. Pigment Red 81:2 CAS#: 75627-12-2 [m.chemicalbook.com]
- 5. ccchemical.com [ccchemical.com]
- 6. Pigment Red 81:2 | 75627-12-2 [chemicalbook.com]
- 7. Pigment Red 81:2 - SY Chemical Co., Ltd. [sypigment.com]
- 8. benchchem.com [benchchem.com]

- 9. How to Test Stability of Plant-Based Colorants - Allan Chemical Corporation | allanchem.com [allanchem.com]
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